

Nlrp3-IN-65: A Technical Guide to its Mechanism of Action

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Compound of Interest

Compound Name: *Nlrp3-IN-65*

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Introduction

Nlrp3-IN-65, also identified as Compound 41, is a potent and selective small molecule inhibitor of the NLRP3 inflammasome. The NLRP3 inflammasome is a key component of the innate immune system, and its dysregulation is implicated in a wide range of inflammatory diseases. This technical guide provides a detailed overview of the mechanism of action of **Nlrp3-IN-65**, supported by available quantitative data, experimental protocols, and visualizations of the relevant biological pathways.

Core Mechanism of Action

Nlrp3-IN-65 is a derivative of a second-generation NLRP3 inhibitor, YQ128. The core mechanism of this class of inhibitors involves the direct targeting of the NLRP3 protein, thereby preventing the assembly and activation of the inflammasome complex. This targeted inhibition effectively blocks the downstream cascade of inflammatory events, including the release of pro-inflammatory cytokines IL-1 β and IL-18, and the induction of pyroptosis, a form of inflammatory cell death.

The inhibitory action of **Nlrp3-IN-65** and its precursors is believed to occur through a distinct mode of action compared to the well-characterized inhibitor MCC950. While the precise binding site of **Nlrp3-IN-65** on the NLRP3 protein has not been explicitly detailed in publicly available literature, its parent compound series, including JC124 and JC171, are known to be NLRP3

selective inhibitors (NSIs) with a sulfonamide-containing scaffold. These compounds directly bind to the NLRP3 protein.

The primary consequence of **Nlrp3-IN-65** binding to NLRP3 is the suppression of inflammasome activation. This prevents the autocatalytic cleavage of pro-caspase-1 to its active form, caspase-1. As a result, the processing and release of the potent pro-inflammatory cytokines, IL-1 β and IL-18, are significantly reduced.

Quantitative Data

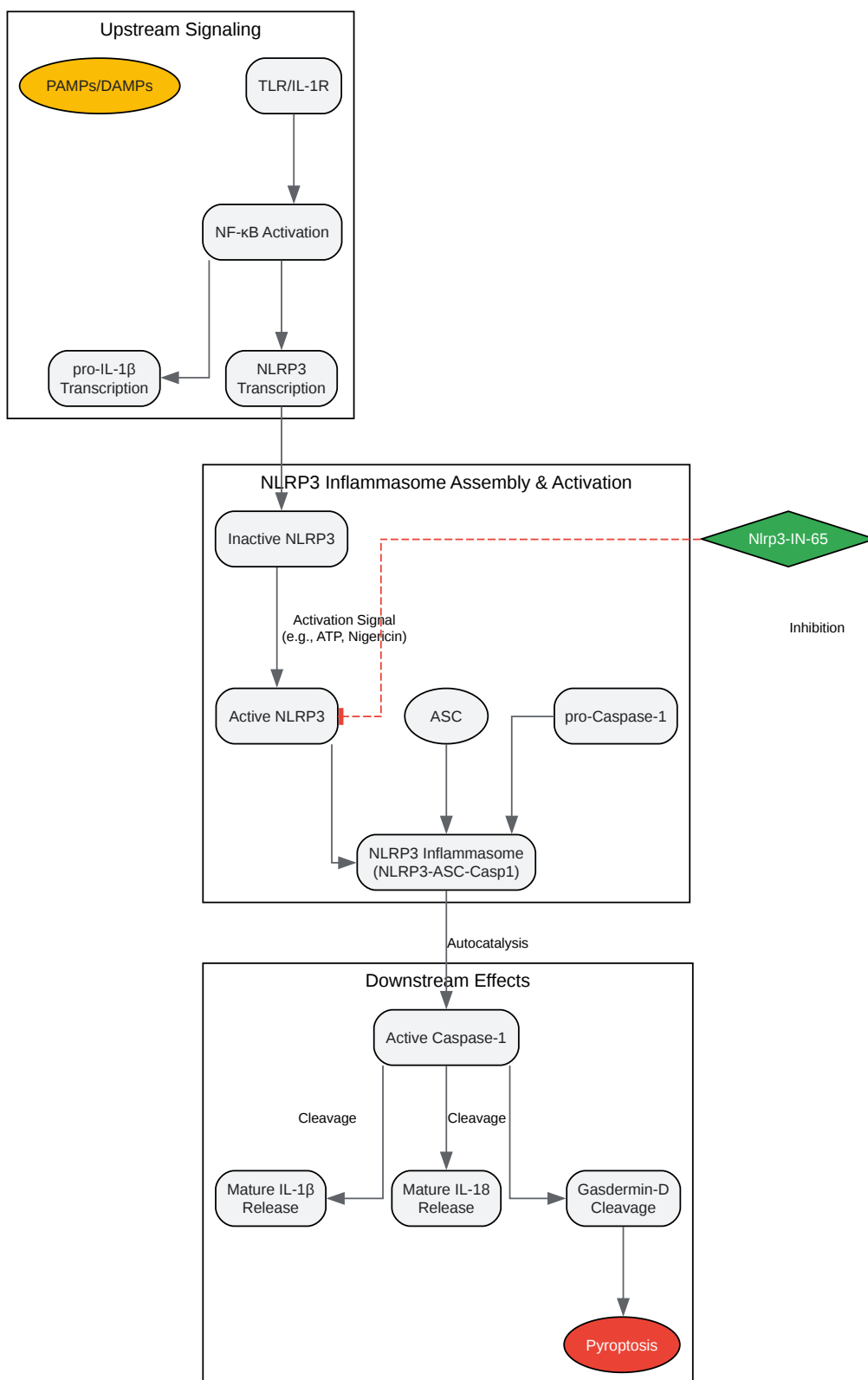
The inhibitory potency of **Nlrp3-IN-65** has been quantified through in vitro cell-based assays. The following table summarizes the available data for **Nlrp3-IN-65** and its parent compound, YQ128.

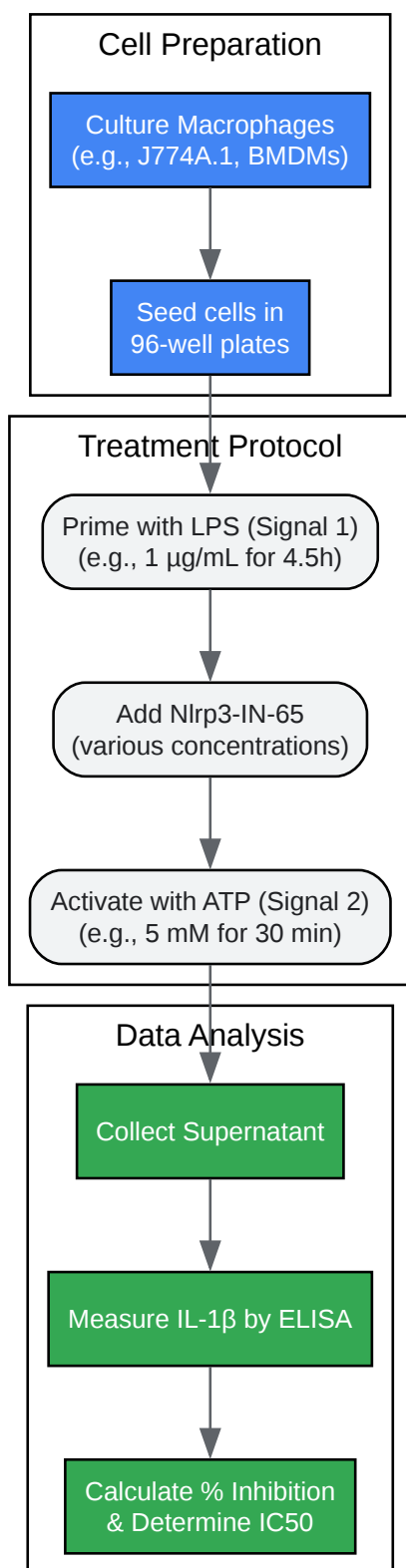
Compound	Assay	Cell Line	Activator(s)	IC50 Value	Reference
Nlrp3-IN-65 (Compound 41)	IL-1 β Release	J774A.1	LPS + ATP	0.34 μ M	
YQ128	IL-1 β Release	J774A.1	Not Specified	0.30 μ M	
YQ128	IL-1 β Release	Primary Mouse Peritoneal Macrophages	LPS + ATP	1.59 μ M	

Signaling Pathways and Experimental Workflows

To visually represent the mechanism of action and the experimental procedures used to characterize **Nlrp3-IN-65**, the following diagrams have been generated using the DOT language.

Signaling Pathway of NLRP3 Inflammasome Activation and Inhibition by Nlrp3-IN-65





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